

# 1,5-Diamino-4,8-dihydroxyanthraquinone vs other disperse dyes for polyester

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## Compound of Interest

Compound Name: 1,5-Diamino-4,8-dihydroxyanthraquinone

Cat. No.: B087044

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## A Comparative Guide to Anthraquinone and Azo Disperse Dyes for Polyester

For Researchers, Scientists, and Drug Development Professionals: An Objective Performance Analysis

This guide provides a detailed comparison of the performance characteristics of **1,5-Diamino-4,8-dihydroxyanthraquinone**, also known as C.I. Disperse Violet 28, against other prominent anthraquinone and azo-based disperse dyes when applied to polyester fabrics. The evaluation focuses on key performance indicators crucial for textile and materials science applications, including color fastness, and color yield. This document aims to furnish researchers and scientists with objective data to facilitate informed decisions in material selection and experimental design.

## Chemical Identity of Compared Disperse Dyes

For clarity and precise comparison, the chemical identities of the disperse dyes discussed in this guide are provided below. The selection includes anthraquinone dyes with varying hues and an example of a widely used monoazo red dye to provide a broader comparative context.

Common Name	C.I. Name	CAS Number	Chemical Name	Chemical Class	Molecular Structure
Disperse Violet 28	Disperse Violet 28	81-42-5	1,4-diamino-2,3-dichloroanthracene-9,10-dione	Anthraquinone	
Disperse Red 11	Disperse Red 11	2872-48-2	1,4-diamino-2-methoxyanthraquinone	Anthraquinone	
Disperse Red 60	Disperse Red 60	17418-58-5	1-amino-4-hydroxy-2-phenoxyanthracene-9,10-dione	Anthraquinone	
Disperse Red 354	Disperse Red 354	1533-78-4	N-ethyl-N-(2-methoxycarbonylethyl)-4-(4-nitrophenylazo)aniline	Monoazo	

## Quantitative Performance Data

The following table summarizes the key fastness properties of the selected disperse dyes on polyester. The ratings are based on standardized testing protocols, with higher numbers indicating superior performance.

Dye	Light Fastness (Xenon Arc, ISO 105-B02) (1-8 scale)	Wash Fastness (Color Change, ISO 105-C06) (1-5 scale)	Sublimation Fastness (Staining, ISO 105-P01) (1-5 scale)
Disperse Violet 28	7[1]	5[1]	2-3[1]
Disperse Red 11	5[2]	4-5[2]	3[2]
Disperse Red 60	6-7[3]	4-5[3]	4-5[3]
Disperse Red 354	4[3]	4[3]	3-4[3]

## Analysis of Performance Data

The performance data reveals distinct profiles for each dye class. Anthraquinone dyes, such as Disperse Violet 28 and Disperse Red 60, generally exhibit very good to excellent light fastness, making them suitable for applications requiring high durability against photodegradation, such as automotive textiles and outdoor fabrics.[3][4] Disperse Red 11 presents a balanced profile with good light fastness and very good wash fastness.[2]

A significant consideration for anthraquinone dyes is their sublimation fastness. Disperse Violet 28, for instance, shows poorer sublimation fastness, which could be a limitation in processes involving high temperatures.[1][5] In contrast, Disperse Red 60 offers excellent sublimation fastness.[3]

Monoazo dyes, represented here by Disperse Red 354, can provide strong, vibrant shades but often have lower light fastness compared to their anthraquinone counterparts.[3][6] The selection between these dye classes, therefore, involves a trade-off between shade, light fastness, and sublimation fastness, dictated by the end-use requirements of the dyed polyester material.

## Experimental Protocols

The performance data presented is based on standardized testing methodologies to ensure comparability and reproducibility. The following are detailed protocols for the key experiments cited.

## High-Temperature Polyester Dyeing Protocol

This method is a standard procedure for applying disperse dyes to polyester fabrics.[\[2\]](#)[\[7\]](#)

- **Preparation of the Dyebath:** A dyebath is prepared with the disperse dye, a dispersing agent (e.g., a lignosulfonate-based or naphthalene sulfonate condensate product at a concentration of 0.5 - 1.0 g/L), and water. The pH is adjusted to an acidic range of 4.5-5.5 using acetic acid.[\[2\]](#)[\[8\]](#)
- **Dyeing Process:** The polyester fabric is introduced into the dyebath at approximately 60°C. The temperature is then gradually raised to 130°C and maintained for 30-60 minutes to allow for dye diffusion and fixation within the polyester fibers.[\[2\]](#)[\[8\]](#)
- **Rinsing and Reduction Clearing:** After dyeing, the fabric is cooled, rinsed, and subjected to a reduction clearing process. This step involves treating the fabric with a solution of sodium hydrosulfite and caustic soda to remove unfixed dye from the surface, thereby improving wash fastness.[\[9\]](#)
- **Final Steps:** The fabric is then thoroughly rinsed and dried.

## Light Fastness Test (ISO 105-B02)

This method determines the resistance of a textile's color to an artificial light source that simulates natural daylight.[\[10\]](#)[\[11\]](#)[\[12\]](#)

- **Apparatus:** A xenon arc lamp is used as the light source.[\[10\]](#)
- **Procedure:** A specimen of the dyed polyester is exposed to the light from the xenon arc lamp under controlled conditions of temperature and humidity. Simultaneously, a set of blue wool standards with known lightfastness ratings (1-8) are also exposed. The change in color of the test specimen is periodically compared to the changes in the blue wool standards. The light fastness rating is the number of the blue wool standard that shows a similar degree of fading.[\[10\]](#)[\[11\]](#)

## Wash Fastness Test (ISO 105-C06 / AATCC 61)

This test evaluates a fabric's resistance to color change and staining of other fabrics during laundering.[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Apparatus: A launder-ometer or similar washing machine, stainless steel balls for mechanical action, a multifiber adjacent fabric (containing strips of various fibers like cotton, wool, polyester, etc.), and grey scales for assessing color change and staining.[2]
- Procedure: A specimen of the dyed textile is stitched together with the multifiber adjacent fabric. This composite sample is then agitated in a stainless steel container with a standardized soap solution and stainless steel balls at a specified temperature (e.g., 49°C for AATCC 61 2A) for a set duration (e.g., 45 minutes).[13][15] After washing, the sample is rinsed and dried. The color change of the dyed specimen and the degree of staining on each fiber of the multifiber strip are assessed using the respective grey scales.[2]

## Sublimation Fastness Test (ISO 105-P01)

This method assesses the resistance of the color of textiles to sublimation, which is crucial for disperse dyes on polyester, especially during high-temperature finishing processes.[16][17][18]

- Apparatus: A heat press or a specialized sublimation fastness tester.[16][19]
- Procedure: A specimen of the dyed textile is placed between two pieces of undyed polyester fabric. This composite sample is then subjected to a specified temperature (e.g., 180°C, 200°C, or 220°C) and pressure for a set time (e.g., 30 seconds).[16][17] After heating and cooling, the degree of staining on the undyed polyester fabrics is assessed using the grey scale for staining.[19]

## Measurement of Color Yield (K/S Value)

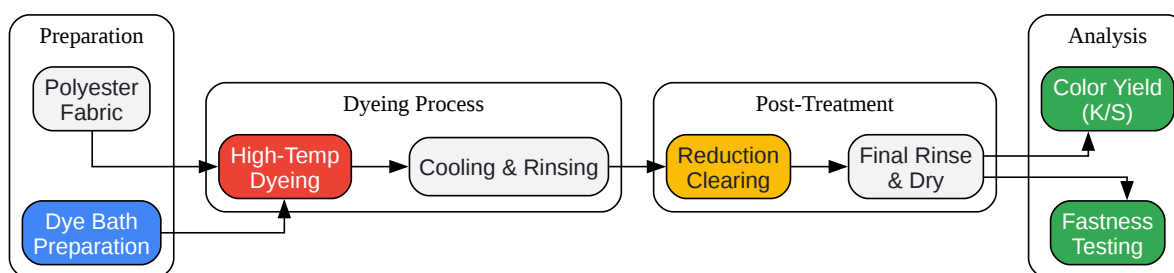
The color yield on the fabric surface is quantitatively assessed by measuring the K/S value using a spectrophotometer. The Kubelka-Munk equation is employed for this calculation.[20][21]

- Equation:  $K/S = (1-R)^2 / 2R$ 
  - Where R is the decimal fraction of the reflectance of the dyed fabric at the wavelength of maximum absorption.
  - K is the absorption coefficient.
  - S is the scattering coefficient.

A higher K/S value indicates a greater color yield on the fabric.[20]

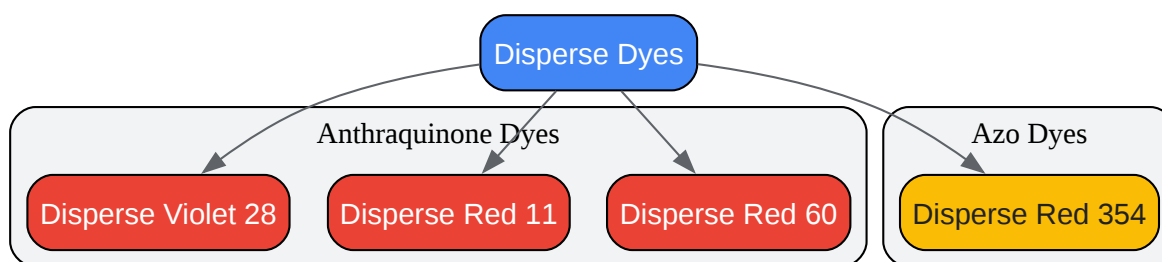
## Visualizations

The following diagrams illustrate the experimental workflow for polyester dyeing and a classification of the compared disperse dyes.



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### Polyester Dyeing and Testing Workflow



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### Classification of Compared Disperse Dyes

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## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. Disperse violet 28 TDS|Disperse violet 28 from Chinese supplier and producer - DISPERSE VIOLET DYES - Enoch dye [enochdye.com]
- 5. China Biggest Disperse Violet 28 Suppliers & Manufacturers & Factory - MSDS Sheet - Sinoever [dyestuffscn.com]
- 6. Comparative study and dyeing performance of as-synthesized azo heterocyclic monomeric, polymeric, and commercial disperse dyes - PMC [pmc.ncbi.nlm.nih.gov]
- 7. benchchem.com [benchchem.com]
- 8. textilelearner.net [textilelearner.net]
- 9. ijcmass.com [ijcmass.com]
- 10. benchchem.com [benchchem.com]
- 11. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 12. fyitester.com [fyitester.com]
- 13. AATCC 61 Color fastness to Laundering [darongtester.com]
- 14. fyitester.com [fyitester.com]
- 15. arcwear.com [arcwear.com]
- 16. textilelearner.net [textilelearner.net]
- 17. Dyeing and Processing: Sublimation Fastness Of Disperse Dyes [dyeingworld1.blogspot.com]
- 18. cdn.prod.website-files.com [cdn.prod.website-files.com]
- 19. fyitester.com [fyitester.com]
- 20. Dyeing Performance of Disperse Dyes on Polyester Fabrics Using Eco-Friendly Carrier and Their Antioxidant and Anticancer Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 21. scirp.org [scirp.org]
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